A Comparative Analysis of Yadanzioside G: In Vitro and In Vivo Effects

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Compound of Interest

Compound Name:	*Yadanzioside G*
Cat. No.:	*B15587904*

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Yadanzioside G, a quassinoid-type triterpenoid isolated from the fruit of Brucea javanica (L.) Merr., belongs to a class of natural products renowned for their diverse pharmacological activities.[1][2][3] While specific research on **Yadanzioside G** is limited, this guide provides a comparative overview of its anticipated in vitro and in vivo effects based on the activities of structurally related quassinoids and extracts from Brucea javanica. This information is intended for researchers, scientists, and drug development professionals.

Data Presentation: A Comparative Look at Anticancer Activity

Direct quantitative data for **Yadanzioside G** is not readily available in the public domain. However, data from closely related and well-studied quassinoids from Brucea javanica, such as Brusatol, and the clinical preparation Brucea javanica oil emulsion (BJOE), offer valuable insights into the potential efficacy of this compound class.

Table 1: In Vitro Cytotoxicity of Brusatol Against Various Cancer Cell Lines

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Cell Line	Cancer Type	IC50 (μM)	Reference
HCT116	Colon Cancer	>0.015	[4]
CT26	Colon Cancer	0.373	[4]
Hep3B	Hepatocellular Carcinoma	0.69	[4]
Huh-7	Hepatocellular Carcinoma	0.34	[4]
LM3	Hepatocellular Carcinoma	12.49	[4]
Bel-7404	Hepatocellular Carcinoma	0.018	[4]
PANC-1	Pancreatic Cancer	0.36	[4][5]
SW1990	Pancreatic Cancer	0.10	[4][5]

Table 2: In Vivo Antitumor Effects of Brucea javanica Preparations

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Preparation	Animal Model	Cancer Type	Dosage	Key Findings	Reference
Brusatol	Mouse Xenograft	Colon Cancer	2 mg/kg	Significant reduction in xenograft tumor growth.	[4]
Brucea javanica oil emulsion (BJOE)	Tumor-bearing mice	Sarcoma (S180)	Not specified	24.6% inhibition of cell proliferation at high doses and prolonged longevity.	[6]
Brucea javanica oil emulsion (BJOE)	SiHa cell xenograft mice	Cervical Cancer	Not specified	Inhibition of tumor growth.	[7]

Experimental Protocols

The following are generalized experimental protocols representative of the methodologies used to assess the in vitro and in vivo effects of quassinoids from Brucea javanica.

In Vitro Cell Viability Assay (MTT Assay)

- Cell Seeding: Cancer cells are seeded in 96-well plates at a specific density (e.g., 5 x 10^3 cells/well) and allowed to adhere overnight.
- Compound Treatment: Cells are treated with various concentrations of the test compound (e.g., **Yadanzioside G** or Brusatol) for a specified duration (e.g., 24, 48, 72 hours).
- MTT Addition: After the incubation period, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 3-4 hours to allow the formation of formazan crystals by viable cells.

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- Solubilization: The medium is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The cell viability is calculated as a percentage of the control (untreated cells).

In Vivo Xenograft Tumor Model

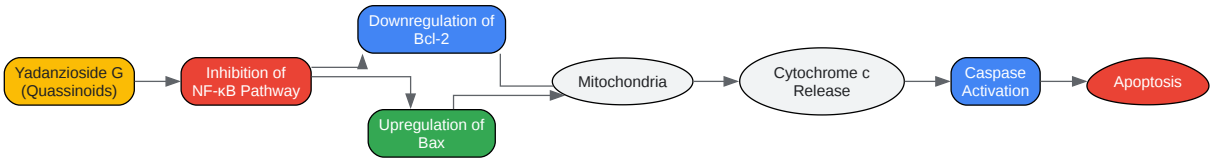
- Cell Implantation: A suspension of human cancer cells (e.g., 1 x 10^6 cells) is injected subcutaneously into the flank of immunocompromised mice (e.g., nude mice).
- Tumor Growth: Tumors are allowed to grow to a palpable size (e.g., 100 mm^3).
- Treatment Administration: Mice are randomly assigned to treatment and control groups. The test compound (e.g., Brusatol) or vehicle is administered via a specified route (e.g., intraperitoneal or oral) at a predetermined dose and schedule.
- Tumor Measurement: Tumor volume is measured regularly (e.g., every 2-3 days) using calipers.
- Endpoint: The experiment is terminated when tumors in the control group reach a certain size. Tumors are excised and weighed.

Mandatory Visualization

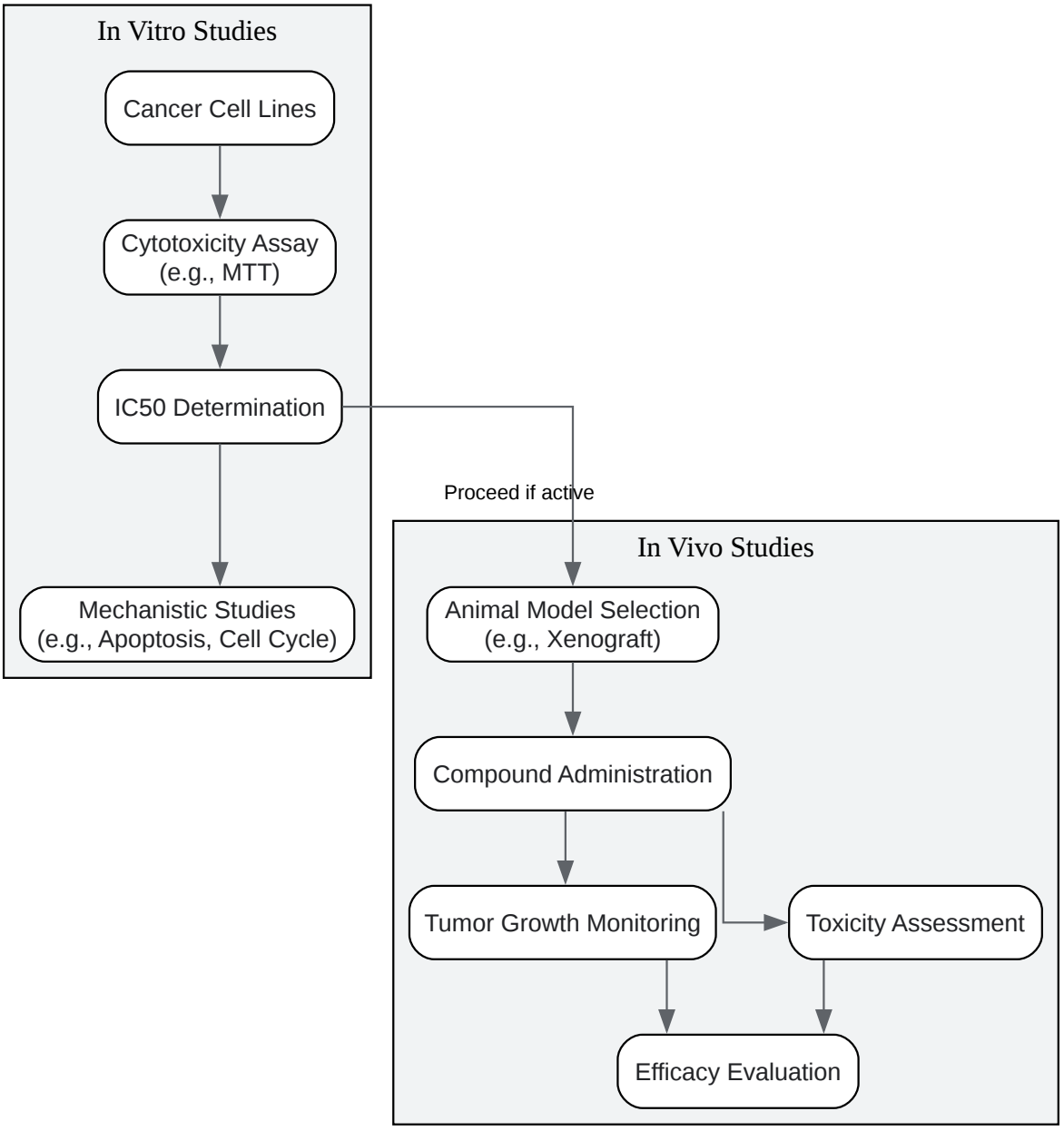
Signaling Pathway for Quassinoid-Induced Apoptosis

Quassinoids from Brucea javanica are known to induce apoptosis in cancer cells through the modulation of key signaling pathways. A common mechanism involves the inhibition of the NF-κB pathway, which plays a crucial role in cell survival and proliferation.

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References

- 1. mdpi.com [mdpi.com]
- 2. Major Constituents From Brucea javanica and Their Pharmacological Actions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. YADANZIOSIDE-G | 95258-17-6 [chemicalbook.com]
- 4. Brusatol: A potential anti-tumor quassinoid from Brucea javanica - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Chemical components, pharmacological properties, and nanoparticulate delivery systems of Brucea javanica - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Brucea javanica oil emulsion suppresses tumor growth in human cervical cancer cells through inhibition of the E6 oncogene and induction of apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
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